

# AG311: A Technical Guide to a Novel Antitumor Agent

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## Compound of Interest

Compound Name: AG311

Cat. No.: B1664425

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This technical guide provides a comprehensive overview of the small molecule **AG311**, a promising antitumor and antimetastatic agent. It details its chemical properties, mechanism of action, relevant signaling pathways, and key experimental findings.

## Core Chemical Data

Identifier	Value
CAS Number	1126602-42-3 <a href="#">[1]</a>
IUPAC Name	5-[(4-methylphenyl)thio]-9H-pyrimido[4,5-b]indole-2,4-diamine <a href="#">[1]</a>
Synonyms	AG-311, AG 311 <a href="#">[1]</a>

## Mechanism of Action

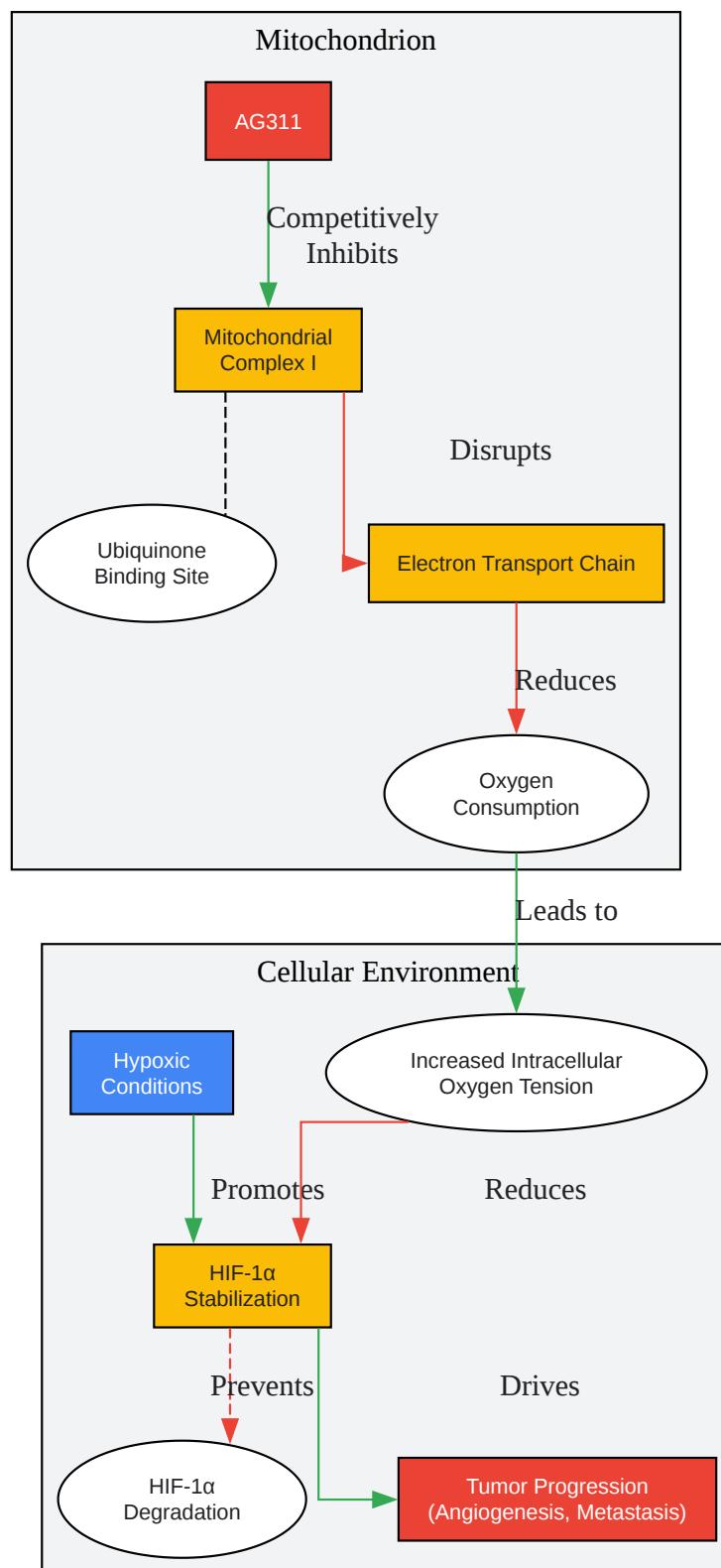
**AG311** exerts its anticancer effects primarily through the inhibition of mitochondrial complex I (NADH-ubiquinone oxidoreductase).[\[1\]](#)[\[2\]](#)[\[3\]](#) It acts as a competitive inhibitor at the ubiquinone-binding site, which disrupts the electron transport chain.[\[1\]](#)[\[3\]](#) This inhibition leads to a reduction in mitochondrial respiration and oxygen consumption.[\[1\]](#)[\[4\]](#)

A significant consequence of this mitochondrial inhibition is the reduction of hypoxia-induced factor 1-alpha (HIF-1 $\alpha$ ) stabilization.[\[1\]](#)[\[2\]](#)[\[3\]](#) By decreasing oxygen consumption within the

tumor microenvironment, **AG311** effectively increases intracellular oxygen tension, even under hypoxic conditions. This leads to the destabilization of HIF-1 $\alpha$ , a key transcription factor that promotes tumor survival, angiogenesis, and metastasis in hypoxic environments.[\[1\]](#)

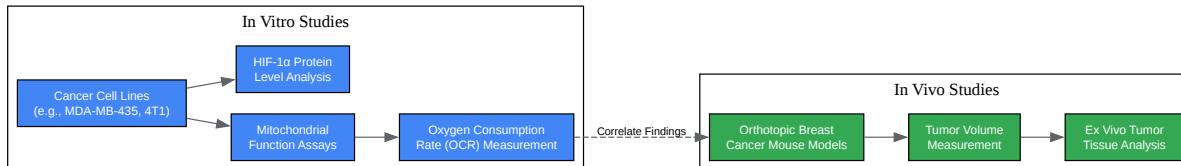
## Signaling Pathway and Experimental Workflow

The primary signaling pathway affected by **AG311** is the cellular response to hypoxia, which is intrinsically linked to mitochondrial function. The experimental workflow to determine its mechanism of action typically involves a series of in vitro and in vivo studies.



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**Caption: AG311 Mechanism of Action**



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## References

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